

Methyl 3-hexynon-2-enoate CAS number and identifiers

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Compound of Interest

Compound Name: Methyl 3-hexynon-2-enoate

Cat. No.: B15325597

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In-depth Technical Guide: Methyl 3-hexynon-2-enoate

Disclaimer: The compound **Methyl 3-hexynon-2-enoate** is not readily found in major chemical databases. Consequently, an official CAS number, experimentally validated data, and specific biological activity have not been publicly documented. The following guide is constructed based on established principles of organic chemistry and predictive modeling for compounds of this class.

Chemical Identifiers and Predicted Physicochemical Properties

While a registered CAS number for **Methyl 3-hexynon-2-enoate** is not available, its structure can be determined from the IUPAC name. Based on this structure, we can predict its fundamental physicochemical properties. These predicted values are essential for researchers in designing experiments, developing analytical methods, and considering its potential biological interactions.

Table 1: Predicted Physicochemical Properties of **Methyl 3-hexynon-2-enoate**

Property	Predicted Value	Notes
Molecular Formula	C16H30O2	---
Molecular Weight	254.41 g/mol	---
Boiling Point	~300-320 °C	Estimated at atmospheric pressure.
Melting Point	~ -20 to -10 °C	Highly dependent on purity and isomeric form.
LogP (Octanol-Water Partition Coefficient)	~ 6.5 - 7.5	Indicates high lipophilicity.
Water Solubility	Very Low	Expected to be sparingly soluble in water.
Appearance	Colorless to pale yellow liquid	Predicted at room temperature.

Proposed Synthetic Route

The synthesis of α,β -unsaturated esters such as **Methyl 3-hexylnon-2-enoate** can be efficiently achieved through the Horner-Wadsworth-Emmons (HWE) reaction.[\[1\]](#)[\[2\]](#)[\[3\]](#) This olefination reaction involves the reaction of a phosphonate-stabilized carbanion with an aldehyde or ketone. The HWE reaction is generally favored for its high yield and stereoselectivity, typically yielding the (E)-isomer as the major product.[\[4\]](#)[\[5\]](#)

Proposed Experimental Protocol: Horner-Wadsworth-Emmons Synthesis

This protocol outlines a general procedure for the synthesis of **Methyl 3-hexylnon-2-enoate** from heptanal and methyl 2-(diethoxyphosphoryl)octanoate.

Materials:

- Heptanal
- Methyl 2-(diethoxyphosphoryl)octanoate

- Sodium hydride (NaH), 60% dispersion in mineral oil
- Anhydrous Tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH4Cl) solution
- Brine (saturated aqueous NaCl solution)
- Anhydrous magnesium sulfate (MgSO4)
- Ethyl acetate
- Hexane

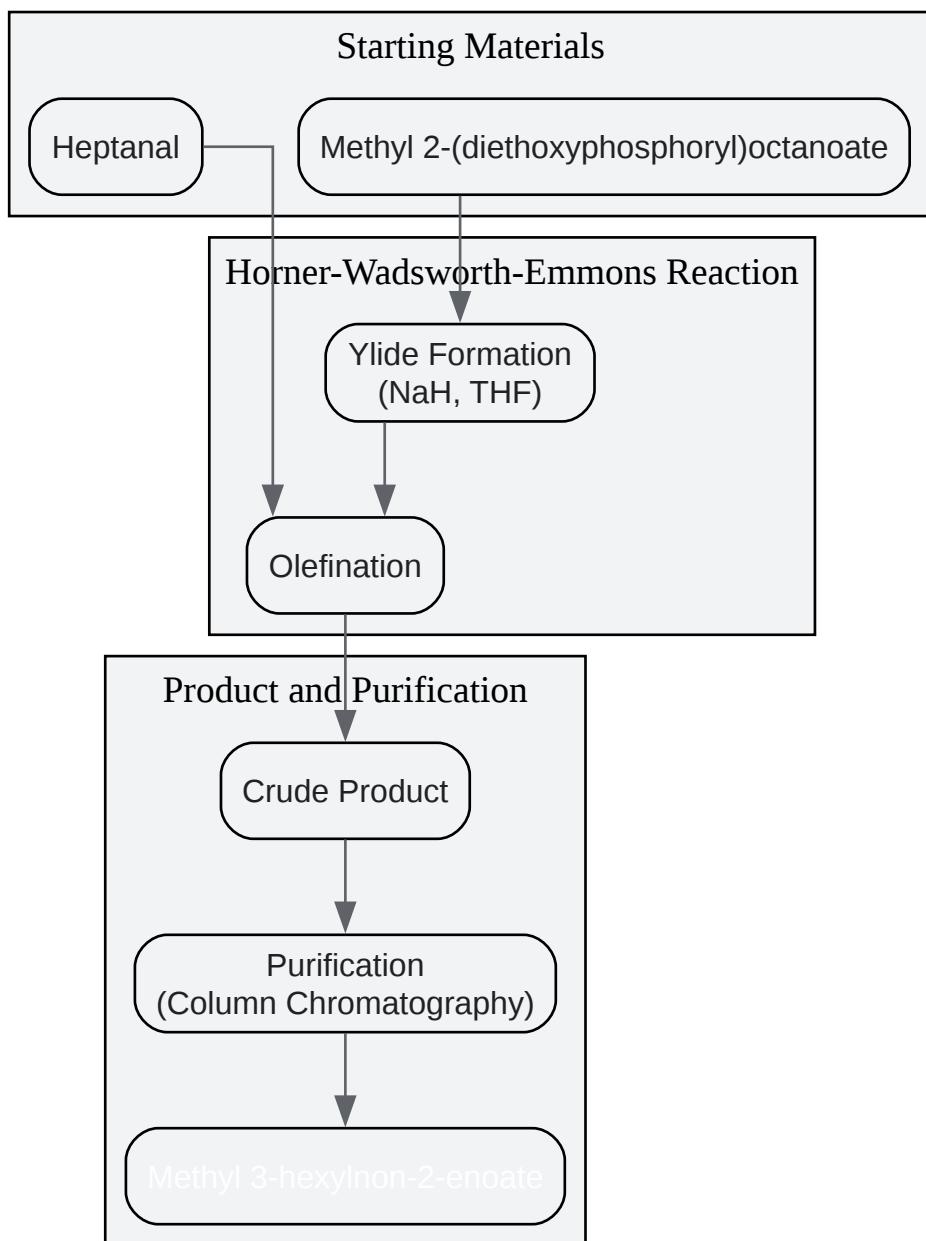
Procedure:

- Preparation of the Phosphonate Ylide:
 - To a flame-dried, three-necked round-bottom flask under an inert atmosphere (e.g., argon or nitrogen), add sodium hydride (1.1 equivalents).
 - Wash the sodium hydride with anhydrous hexane to remove the mineral oil and carefully decant the hexane.
 - Add anhydrous THF to the flask.
 - Cool the suspension to 0 °C in an ice bath.
 - Slowly add a solution of methyl 2-(diethoxyphosphoryl)octanoate (1.0 equivalent) in anhydrous THF to the stirred suspension.
 - Allow the reaction mixture to warm to room temperature and stir for 1-2 hours, or until the evolution of hydrogen gas ceases and the solution becomes clear or slightly hazy.
- Olefination Reaction:
 - Cool the solution of the phosphonate ylide back to 0 °C.
 - Slowly add heptanal (1.0 equivalent) dropwise to the reaction mixture.

- After the addition is complete, allow the reaction to warm to room temperature and stir for 12-24 hours. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- Workup and Purification:
 - Once the reaction is complete, quench the reaction by slowly adding saturated aqueous ammonium chloride solution at 0 °C.
 - Transfer the mixture to a separatory funnel and extract with ethyl acetate (3 x 50 mL).
 - Combine the organic layers and wash with water and then brine.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
 - Purify the crude product by flash column chromatography on silica gel using a hexane/ethyl acetate gradient to afford the pure **Methyl 3-hexylnon-2-enoate**.

Diagrams

Synthetic Workflow

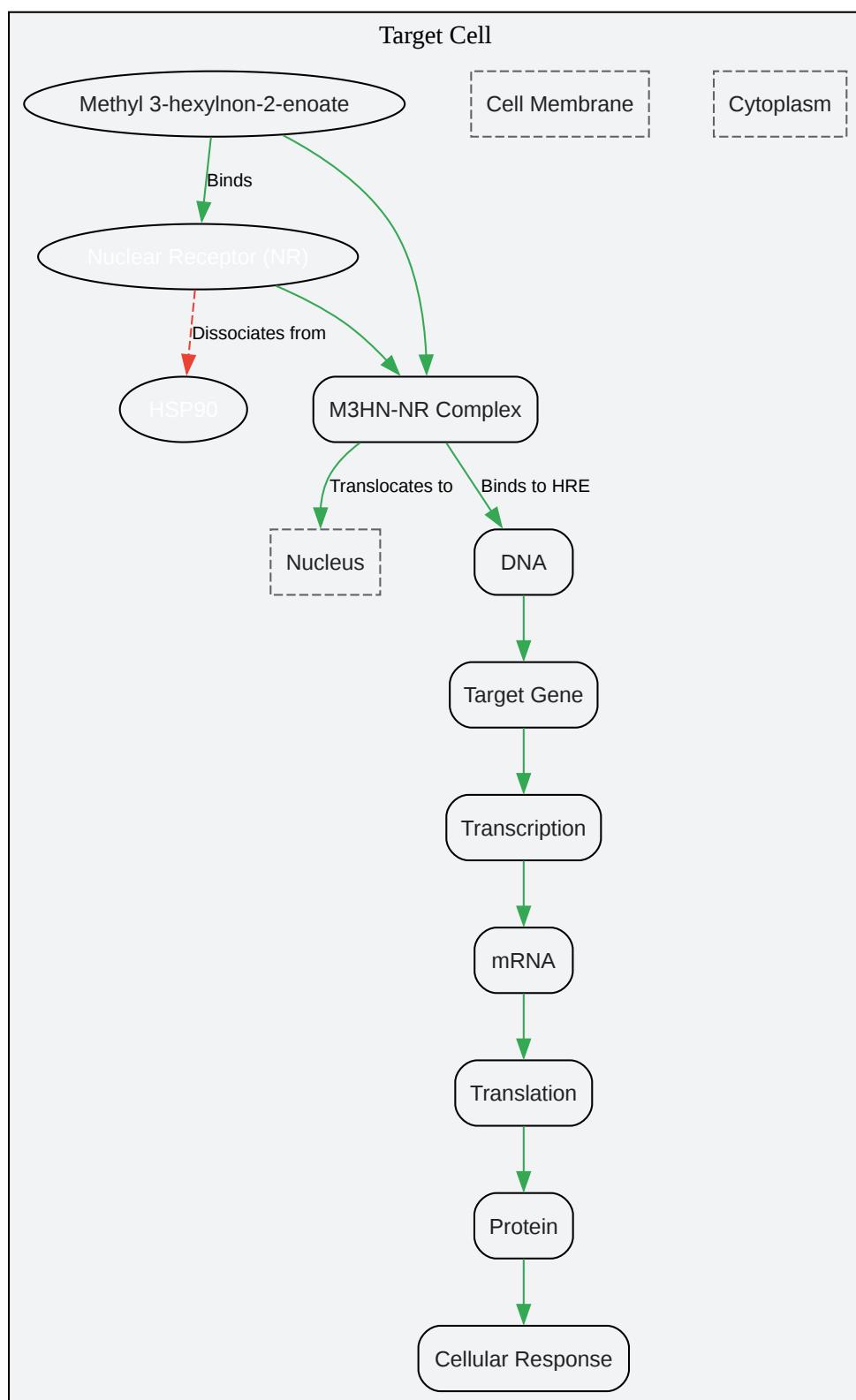


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Caption: Proposed synthetic workflow for **Methyl 3-hexynon-2-enoate**.

Hypothetical Signaling Pathway

Given its high predicted lipophilicity, **Methyl 3-hexynon-2-enoate** could potentially act as a signaling molecule by interacting with intracellular receptors, such as nuclear receptors. These receptors are ligand-activated transcription factors that regulate gene expression.[6][7]

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Caption: Hypothetical signaling pathway of a lipophilic molecule.

Potential Research Applications and Biological Significance

Long-chain fatty acid esters and their derivatives are known to have diverse biological activities.^{[8][9][10]} While the specific functions of **Methyl 3-hexylnon-2-enoate** are unknown, its structure suggests several potential areas for research:

- **Metabolic Regulation:** Long-chain fatty acyl-CoAs, which are structurally related, are key regulators of metabolism.^[9] This compound could be investigated for its effects on metabolic pathways, such as fatty acid oxidation and synthesis.
- **Nuclear Receptor Modulation:** As depicted in the hypothetical pathway, its lipophilic nature makes it a candidate for interacting with nuclear receptors like PPARs, LXRs, or other orphan receptors that bind to lipids.^{[6][11]} Such interactions could influence gene expression related to lipid metabolism, inflammation, and cellular differentiation.
- **Drug Development:** The α,β -unsaturated ester moiety is a Michael acceptor and can be a pharmacophore in drug design. This functional group can potentially react with nucleophilic residues in target proteins.
- **Flavor and Fragrance Industry:** Many medium and long-chain esters have characteristic odors and are used in the flavor and fragrance industry. The sensory properties of this novel ester could be explored.

Further research, including its successful synthesis, purification, and subsequent biological screening, is necessary to elucidate the actual properties and potential applications of **Methyl 3-hexylnon-2-enoate**.

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